

2-Heptadecanol structural formula and molecular weight

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Compound of Interest

Compound Name: 2-Heptadecanol

CAS No.: 16813-18-6

Cat. No.: B103656

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An In-Depth Technical Guide to **2-Heptadecanol** (C₁₇H₃₆O) for Researchers and Drug Development Professionals

Introduction

2-Heptadecanol is a long-chain, saturated secondary fatty alcohol characterized by a 17-carbon backbone. As a metabolite, it has been identified in a variety of organisms, including animals, plants, and bacteria.[1] Its presence has been noted in the context of chemical communication in insects, where it is a component of the alarm pheromone of the honey bee (*Apis mellifera*). Beyond its natural roles, **2-Heptadecanol** serves as a high-purity analytical standard in research settings, particularly for chromatographic techniques.[2]

This guide provides a comprehensive technical overview of **2-Heptadecanol**, synthesizing data on its chemical structure, physicochemical properties, representative synthesis, and applications. The content is tailored for researchers, scientists, and drug development professionals who require a detailed understanding of this compound for analytical, synthetic, or biological investigations.

Chemical Identity and Structure

The fundamental identity of a molecule is rooted in its structure, which dictates its physical properties and chemical reactivity.

- IUPAC Name: heptadecan-2-ol[1]
- Molecular Formula: $C_{17}H_{36}O$ [1][2]
- CAS Number: 16813-18-6[2][3]

The structure consists of a heptadecane chain where a hydroxyl (-OH) group substitutes a hydrogen atom on the second carbon atom. This placement classifies it as a secondary alcohol, a key determinant of its chemical behavior.

Caption: Structural formula of **2-Heptadecanol** ($C_{17}H_{36}O$).

Physicochemical Properties

The physical and chemical properties of **2-Heptadecanol** are dominated by its long, nonpolar alkyl chain, making it a highly lipophilic and hydrophobic molecule. These characteristics are critical for predicting its behavior in solvent systems, biological membranes, and industrial formulations.

Property	Value	Source
Molecular Weight	256.47 g/mol	[2]
Molecular Formula	$C_{17}H_{36}O$	[1][2]
Boiling Point	308.0 °C (estimated at 760 mm Hg)	[3]
Flash Point	113.0 °C (235.0 °F) (estimated)	[3]
Water Solubility	0.05499 mg/L at 25 °C (estimated)	[3]
logP (o/w)	7.600 (estimated)	[3]

The extremely low water solubility and high octanol-water partition coefficient (logP) underscore its nonpolar nature.^{[2][3]} This has significant implications for experimental design, requiring the use of nonpolar organic solvents for dissolution and extraction. In the context of drug development, such high lipophilicity would influence pharmacokinetic properties like absorption, distribution, metabolism, and excretion (ADME).

Synthesis and Manufacturing

While specific industrial-scale synthesis protocols for **2-Heptadecanol** are not extensively detailed in public literature, a robust and widely applicable method for synthesizing secondary alcohols is the Grignard reaction. The following protocol, adapted from the synthesis of the isomeric 9-Heptadecanol, serves as an authoritative and self-validating system for producing such compounds in a laboratory setting.^[4]

Exemplary Protocol: Grignard Synthesis of a Secondary Heptadecanol

This protocol demonstrates the synthesis of 9-Heptadecanol from 1-bromooctane and ethyl formate and is illustrative of the methodology that could be adapted for **2-Heptadecanol** (e.g., by using pentadecanal and methylmagnesium bromide).^[4]

Causality of Experimental Choices:

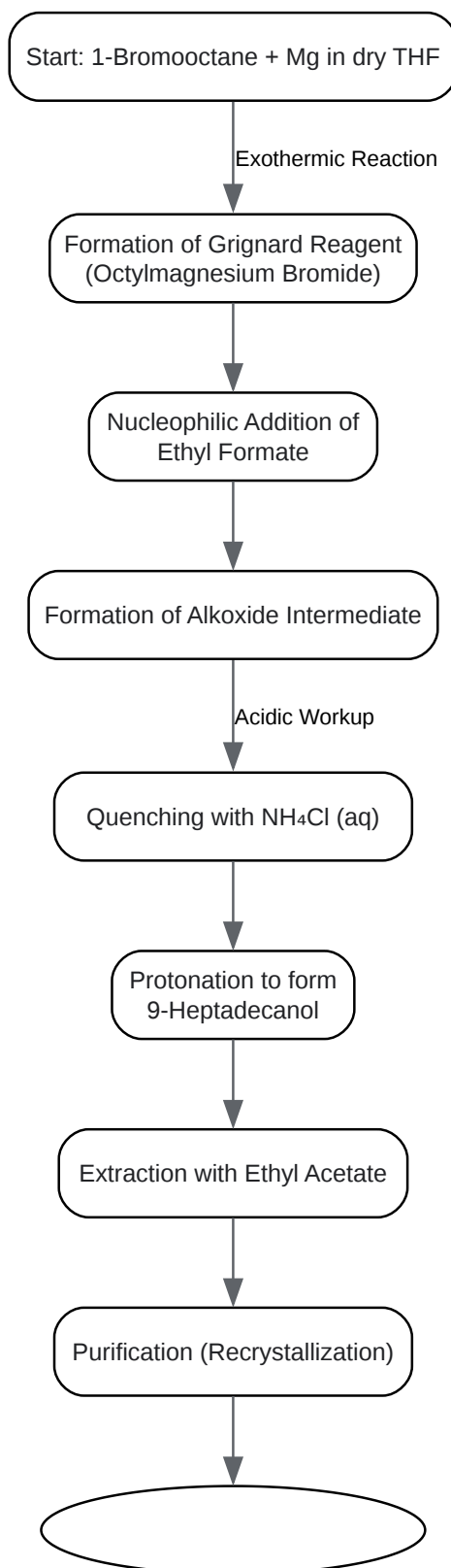
- **Anhydrous Conditions:** Grignard reagents are highly reactive towards protic solvents like water. The use of dry tetrahydrofuran (THF) and glassware is critical to prevent the premature quenching of the reagent, which would terminate the reaction and drastically reduce the yield.
- **Quenching and Workup:** The reaction is quenched with methanol and then a saturated aqueous solution of ammonium chloride (NH₄Cl). NH₄Cl is a weak acid, sufficient to protonate the alkoxide intermediate to form the final alcohol without causing unwanted side reactions, such as dehydration, that might occur with stronger acids.

Step-by-Step Methodology:

- **Grignard Reagent Preparation:** In a flame-dried, three-neck flask under an inert atmosphere (e.g., nitrogen or argon), combine magnesium turnings (8.15 g, 340 mmol) and 150 mL of

anhydrous THF.

- Add a solution of 1-bromooctane (58 g, 300 mmol) in dry THF dropwise to initiate the formation of octylmagnesium bromide. The reaction is exothermic and may require external cooling to maintain control.
- Nucleophilic Addition: Once the Grignard reagent is formed, cool the mixture to room temperature. Add a solution of ethyl formate (10 g, 135 mmol) in 80 mL of dry THF dropwise.
- Stir the reaction mixture overnight at room temperature to ensure complete reaction.
- Quenching and Extraction: Carefully quench the reaction by the slow addition of methanol, followed by a saturated aqueous NH_4Cl solution.
- Transfer the mixture to a separatory funnel and extract the crude product three times with ethyl acetate.
- Combine the organic layers, wash with brine to remove residual water and inorganic salts, and dry over anhydrous magnesium sulfate (MgSO_4).
- Purification: Filter off the drying agent and remove the solvent under reduced pressure. The resulting residue can be purified by recrystallization from acetonitrile to yield the pure secondary alcohol as a white solid.[\[4\]](#)



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Caption: Exemplary workflow for the synthesis of a long-chain secondary alcohol.

Applications in Research and Drug Development

2-Heptadecanol's utility spans analytical chemistry, material science, and biological research.

- **Analytical Chemistry:** As a high-purity compound, **2-Heptadecanol** is a valuable reference standard for Gas Chromatography-Mass Spectrometry (GC-MS).[2] In metabolomics or environmental analysis, it can be used as an internal standard for the accurate quantification of other long-chain alcohols or lipids, compensating for variations in sample preparation and instrument response.
- **Material Science:** While specific applications for **2-Heptadecanol** are not widely commercialized, it belongs to a class of branched-chain alcohols of significant interest.[2] Related Guerbet alcohols are known for their excellent properties as lubricants, demonstrating good oxidative stability and a wide temperature range of fluidity.[2] This suggests that **2-Heptadecanol** could be investigated for use in next-generation synthetic lubricants, plasticizers, or as a precursor for specialty surfactants.
- **Drug Development & Biological Systems:** Long-chain fatty alcohols are integral to biology and pharmacology.
 - **Biological Role:** The identification of **2-Heptadecanol** as a metabolite and an insect pheromone component highlights its role in biochemical pathways and signaling.[1]
 - **Pharmaceutical Intermediates:** In drug development, compounds like **2-Heptadecanol** can serve as crucial pharmaceutical intermediates.[5] Their long alkyl chains can be used to modify the lipophilicity of a drug candidate, which is a key parameter influencing its ability to cross cell membranes and its overall pharmacokinetic profile.[5][6]
 - **Topical Formulations:** Fatty alcohols are common excipients in dermatological and cosmetic formulations, acting as emollients, thickeners, and stabilizers. The related 1-heptadecanol has been isolated from plants and investigated for antidandruff activity, showcasing the potential for this class of compounds in topical applications.[7]

Safety and Handling

Comprehensive toxicological data for **2-Heptadecanol** is not readily available. However, information on its isomers provides a useful surrogate for assessing its likely hazard profile.

- GHS Hazard Classification: The related compounds 1-Heptadecanol and 9-Heptadecanol are reported as not meeting the criteria for GHS hazard classification.[8][9]
- Handling: Despite the low anticipated toxicity, it is imperative to treat **2-Heptadecanol** with standard laboratory caution. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.

Conclusion

2-Heptadecanol is a well-defined secondary fatty alcohol with a precise molecular structure and predictable physicochemical properties rooted in its long hydrocarbon chain. While its most established application is as a high-purity analytical standard, its structural characteristics suggest potential for further investigation in material science and as a versatile intermediate in synthetic organic chemistry. For drug development professionals, understanding the impact of its high lipophilicity is key to leveraging it either as a structural motif in new chemical entities or as a functional excipient in advanced drug delivery systems. Future research should aim to fully elucidate its biological roles and explore its potential in novel industrial and pharmaceutical applications.

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